

stability and storage conditions for 2-Amino-5-methoxybenzoic acid

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Compound of Interest

Compound Name: 5-Amino-2-methoxybenzoic Acid

Cat. No.: B1338296

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Technical Support Center: 2-Amino-5-methoxybenzoic Acid

This technical support guide provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of 2-Amino-5-methoxybenzoic acid.

Frequently Asked Questions (FAQs)

Q1: What are the ideal storage conditions for 2-Amino-5-methoxybenzoic acid?

A1: To ensure the long-term stability of 2-Amino-5-methoxybenzoic acid, it should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.^{[1][2]} For optimal preservation of its chemical integrity, storage at room temperature under an inert atmosphere and protected from light is recommended.^{[3][4][5]}

Q2: What are the signs of degradation for 2-Amino-5-methoxybenzoic acid?

A2: While 2-Amino-5-methoxybenzoic acid is generally a stable compound, degradation can occur over time, especially with improper storage.^{[6][7]} The primary sign of degradation is a change in color from its typical white to light yellow or orange crystalline powder appearance to a more pronounced or darker shade.^{[4][5][8]} This is often due to atmospheric oxidation, a common characteristic of aromatic amines.^[9]

Q3: What materials are incompatible with 2-Amino-5-methoxybenzoic acid?

A3: 2-Amino-5-methoxybenzoic acid should not be stored with strong oxidizing agents, such as nitrates, oxidizing acids, and chlorine bleaches.^{[7][10]} Contact with these substances can lead to a chemical reaction that may compromise the stability and purity of the compound.

Q4: What is the recommended solvent for dissolving 2-Amino-5-methoxybenzoic acid?

A4: 2-Amino-5-methoxybenzoic acid has slight solubility in methanol.^{[4][5]} Depending on the experimental requirements, other polar organic solvents may be suitable, but it is advisable to perform small-scale solubility tests first.

Q5: Is 2-Amino-5-methoxybenzoic acid sensitive to light or air?

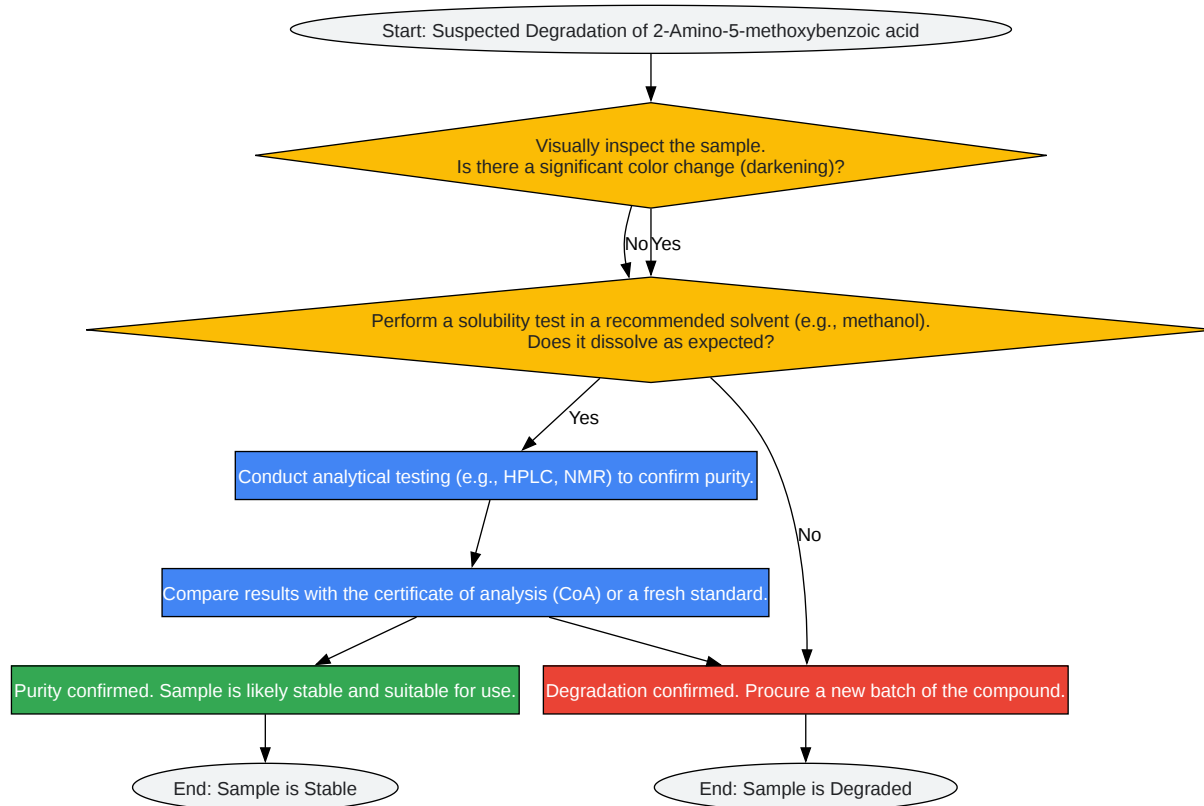
A5: Yes, as an aromatic amine, 2-Amino-5-methoxybenzoic acid can be sensitive to atmospheric oxidation, which can be accelerated by light.^[9] Therefore, it is best practice to store it in a dark place.^{[3][4][5]} Storing under an inert atmosphere, such as nitrogen or argon, can further minimize degradation from air exposure.^{[3][4][5]}

Storage Conditions Summary

Parameter	Recommended Condition	Source
Temperature	Room Temperature (10°C - 25°C)	^{[3][4][11]}
Atmosphere	Inert Atmosphere (e.g., Nitrogen, Argon)	^{[3][4]}
Light	Keep in a dark place	^{[3][4]}
Container	Tightly closed container	^{[1][2]}
Ventilation	Store in a well-ventilated place	^{[1][2]}
Incompatibilities	Avoid strong oxidizing agents	^{[7][10]}

Troubleshooting Guide

If you suspect that your sample of 2-Amino-5-methoxybenzoic acid may have degraded, follow this troubleshooting workflow.



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Caption: Troubleshooting workflow for assessing the stability of 2-Amino-5-methoxybenzoic acid.

Experimental Protocols

While specific experimental protocols for the degradation of 2-Amino-5-methoxybenzoic acid are not readily available in the provided search results, a general approach to assess stability can be outlined.

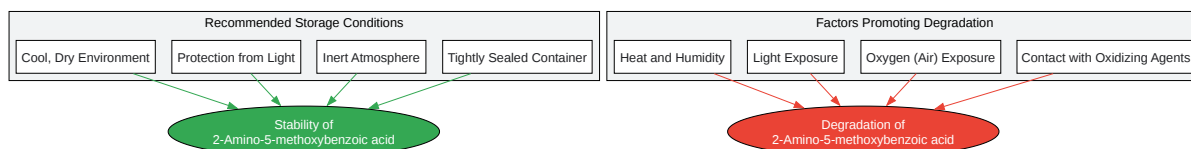
Protocol: High-Performance Liquid Chromatography (HPLC) for Purity Assessment

- **Standard Preparation:** Accurately weigh and dissolve a reference standard of 2-Amino-5-methoxybenzoic acid in a suitable solvent (e.g., methanol or a mixture of methanol and water) to a known concentration.
- **Sample Preparation:** Prepare the test sample of 2-Amino-5-methoxybenzoic acid at the same concentration as the standard solution.
- **Chromatographic Conditions:**
 - **Column:** A C18 reverse-phase column is typically suitable for this type of aromatic compound.
 - **Mobile Phase:** A gradient of an aqueous buffer (e.g., 0.1% formic acid in water) and an organic solvent (e.g., acetonitrile or methanol). The gradient should be optimized to achieve good separation of the main peak from any potential impurities.
 - **Flow Rate:** Typically 1.0 mL/min.
 - **Detection:** UV detection at a wavelength where the compound has maximum absorbance.
 - **Injection Volume:** 10 µL.
- **Analysis:** Inject both the standard and sample solutions into the HPLC system.

- Data Interpretation: Compare the chromatogram of the test sample to that of the reference standard. The appearance of significant additional peaks or a decrease in the area of the main peak in the sample chromatogram would indicate the presence of impurities and potential degradation. The purity can be calculated based on the relative peak areas.

Logical Relationship Diagram

The following diagram illustrates the relationship between storage conditions and the stability of 2-Amino-5-methoxybenzoic acid.



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Caption: Factors influencing the stability and degradation of 2-Amino-5-methoxybenzoic acid.

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